

Ziprasidone D8 chemical structure and molecular formula

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Compound of Interest

Compound Name: Ziprasidone D8

Cat. No.: B1139300

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Ziprasidone-d8: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Ziprasidone-d8, a deuterated analog of the atypical antipsychotic Ziprasidone. It is primarily utilized as an internal standard in pharmacokinetic and bioanalytical studies to ensure the precise quantification of Ziprasidone in biological matrices. This document outlines its chemical properties, provides a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis, and presents a visual representation of its chemical structure.

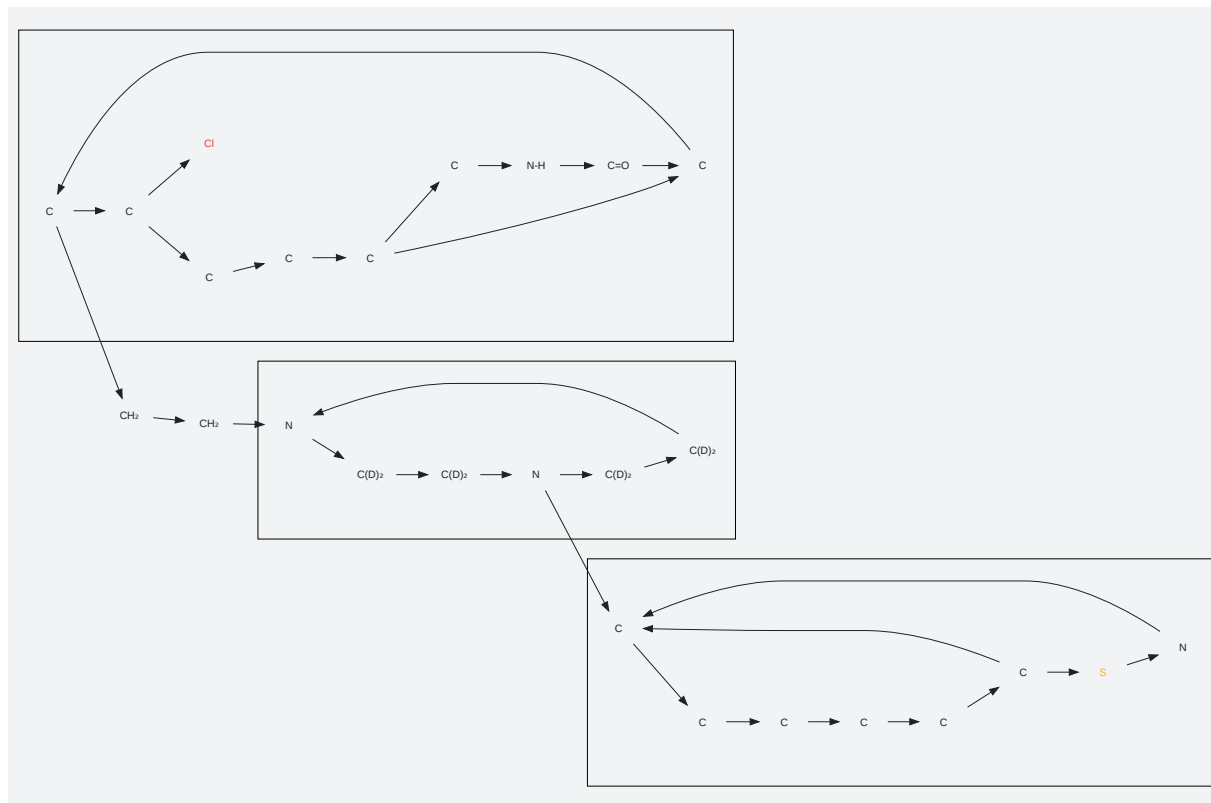
Core Chemical and Physical Data

The fundamental properties of Ziprasidone-d8 are summarized in the table below, offering a quick reference for researchers.

Property	Value
Molecular Formula	C21H13D8CIN4OS[1][2][3][4][5]
Molecular Weight	420.98 g/mol [2][3][5]
CAS Number	1126745-58-1[1]
Formal Name	5-[2-[4-(1,2-benzisothiazol-3-yl)-1-piperazinyl-2,2,3,3,5,5,6,6-d8]ethyl]-6-chloro-1,3-dihydro-2H-indol-2-one[1]
Synonyms	CP-88059-d8, [2H8]-Ziprasidone[1][4]
Purity	≥99% deuterated forms (d1-d8)[1]
Physical Form	Solid[1]
Solubility	Slightly soluble in DMSO and Methanol[1]
Predicted Density	1.4±0.1 g/cm ³ [4]
Predicted Boiling Point	554.8±50.0 °C at 760 mmHg[4]
Predicted Flash Point	289.3±30.1 °C[4]

Chemical Structure of Ziprasidone-d8

The following diagram illustrates the two-dimensional chemical structure of Ziprasidone-d8, highlighting the positions of the eight deuterium atoms.



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Chemical structure of Ziprasidone-d8.

Experimental Protocol: Quantification of Ziprasidone in Human Plasma by LC-MS/MS

This section details a validated method for the quantification of Ziprasidone in human plasma using Ziprasidone-d8 as an internal standard. This protocol is adapted from established bioanalytical methods.^{[1][2]}

Preparation of Standard and Internal Standard Stock Solutions

- Ziprasidone Stock Solution (1000 µg/mL): Accurately weigh 5.00 mg of Ziprasidone working standard and transfer it into a 5 mL volumetric flask. Dissolve the standard in 2.5 mL of

methanol and make up the volume to the mark with methanol.[\[1\]](#)

- Ziprasidone-d8 Internal Standard (IS) Stock Solution (1000 µg/mL): Accurately weigh 5.00 mg of Ziprasidone-d8 and transfer it into a 5 mL volumetric flask. Dissolve the standard in 2.5 mL of methanol and make up the volume to the mark with methanol.[\[1\]](#)
- Working Internal Standard Solution (100 ng/mL): Further dilute the Ziprasidone-d8 stock solution to a final concentration of 100 ng/mL.[\[1\]](#)

Sample Preparation (Liquid-Liquid Extraction)

- Thaw frozen human plasma samples and vortex to ensure homogeneity.[\[1\]](#)
- Pipette 100 µL of the plasma sample into a clean vial.[\[1\]](#)
- Add 50 µL of the 100 ng/mL Ziprasidone-d8 internal standard solution to all samples, except for the blank plasma sample.[\[1\]](#)
- Add 100 µL of a suitable buffer (e.g., Buffer-2 as mentioned in the reference) to all samples and vortex.[\[1\]](#)
- Perform liquid-liquid extraction by adding an appropriate organic solvent.
- Centrifuge the samples to separate the organic and aqueous layers.
- Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography:
 - Column: Zorbax Eclipse XDB-C18, 100×4.6 mm, 3.5 µm.[\[1\]](#)[\[2\]](#)
 - Mobile Phase: Acetonitrile and a buffer solution (e.g., Buffer-1) in a ratio of 85:15 (v/v).[\[1\]](#)
[\[2\]](#)

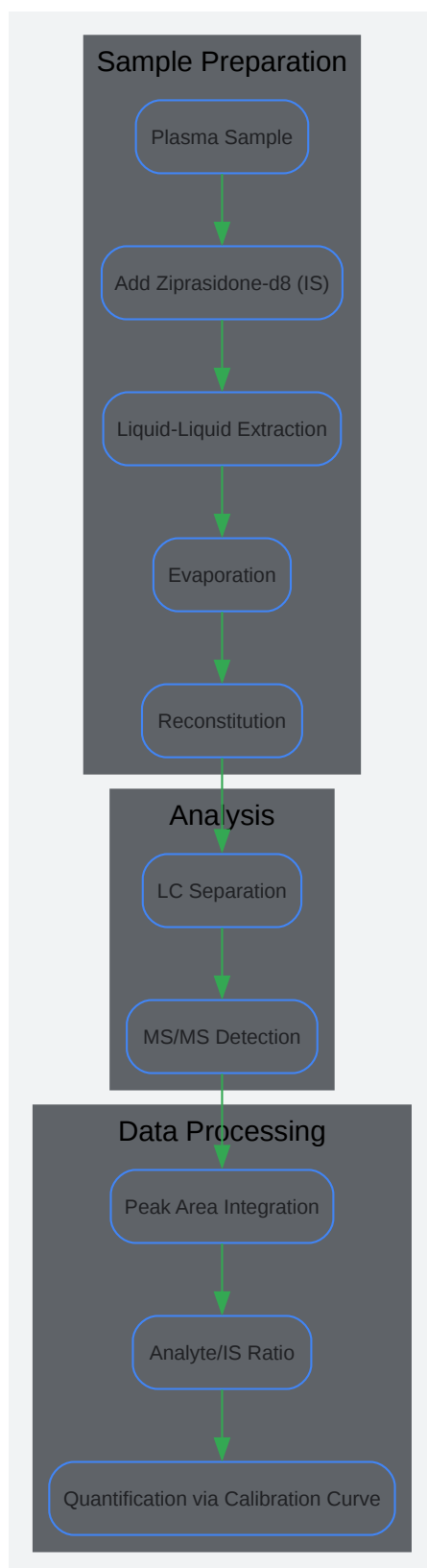
- Diluent: 50% Acetonitrile in water.[\[1\]](#)[\[2\]](#)
- Flow Rate: As optimized for the specific system.
- Column Temperature: Ambient or as specified.
- Mass Spectrometry:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Ziprasidone: m/z 413.00 → 193.99[\[1\]](#)
 - Ziprasidone-d8 (IS): m/z 421.10 → 193.98[\[1\]](#)
 - Collision Energy: 30 eV for both transitions.[\[1\]](#)

Method Validation and Data Analysis

The method should be validated for linearity, accuracy, precision, selectivity, and stability according to regulatory guidelines. The concentration of Ziprasidone in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve. The linear range for this method has been reported to be from 0.2980 ng/mL to 201.4820 ng/mL.[\[1\]](#)[\[2\]](#) Data acquisition and processing are performed using appropriate software, such as Mass Lynx.[\[1\]](#)[\[2\]](#)

Logical Workflow for Bioanalytical Method

The following diagram illustrates the logical workflow for the quantification of Ziprasidone in a biological sample using Ziprasidone-d8.



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Workflow for Ziprasidone quantification.

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